

Introduction: A Versatile Chiral Building Block in Modern Chemistry

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Compound of Interest

Compound Name: *[1-(3-Nitrophenyl)ethyl](propan-2-yl)amine*

Cat. No.: *B13333306*

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1-(3-Nitrophenyl)ethylamine is a primary amine of significant interest in the fields of medicinal chemistry and synthetic organic chemistry. As a chiral molecule, it exists as two non-superimposable mirror images, or enantiomers: (R)-1-(3-nitrophenyl)ethylamine and (S)-1-(3-nitrophenyl)ethylamine. This stereochemical feature, combined with the presence of a reactive amine group and an electron-withdrawing nitro group, makes it a valuable starting material and intermediate for the synthesis of a wide array of more complex, biologically active compounds. The nitroaromatic moiety, in particular, is a well-established pharmacophore known for its role in hypoxia-activated prodrugs and its broad-spectrum antimicrobial activities.^{[1][2][3]} This guide provides a comprehensive overview of its chemical identity, synthesis, applications, and handling for professionals in research and drug development.

Section 1: Chemical Identity and Physicochemical Properties

The identity of 1-(3-Nitrophenyl)ethylamine is defined by its specific stereochemistry, with distinct CAS Registry Numbers assigned to the racemic mixture and its individual enantiomers. This distinction is critical in drug development, where the biological activity and metabolic profile of enantiomers can differ significantly.

Identifier	Value	Reference
Chemical Name	1-(3-Nitrophenyl)ethylamine	
Racemic CAS Number	90271-37-7	
(S)-Enantiomer CAS	297730-25-7	[4] [5] [6] [7]
(R)-Enantiomer HCl CAS	1037092-07-1	[8] [9]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[4] [5]
Molecular Weight	166.18 g/mol	[5]
Synonyms	1-(3-nitrophenyl)ethanamine; Benzenemethanamine, α- methyl-3-nitro-	[5]
Physical Form	Solid or Semi-solid or liquid or lump	
Storage Conditions	2-8°C, keep in a dark place, sealed in dry conditions	

Section 2: Synthesis and Mechanistic Insights

The preparation of 1-(3-Nitrophenyl)ethylamine typically involves a multi-step synthetic sequence starting from commercially available precursors. A common and reliable strategy is the reductive amination of 1-(3-nitrophenyl)ethanone (3-nitroacetophenone). This approach allows for controlled introduction of the amine functionality. An alternative, though often lower-yielding, method involves the direct nitration of 1-phenylethylamine, which can lead to a mixture of ortho, meta, and para isomers requiring extensive purification.

A more robust pathway involves the reduction of the ketone to an intermediate alcohol, followed by conversion to the amine.

Experimental Protocol: Synthesis via Ketone Reduction and Amination

This protocol outlines a representative laboratory-scale synthesis. The causality behind the choice of reagents is critical: Sodium borohydride (NaBH_4) is selected as a mild reducing agent that selectively reduces the ketone to an alcohol without affecting the nitro group. The subsequent conversion to the amine can proceed through various methods, such as a Mitsunobu reaction or conversion to an alkyl halide followed by nucleophilic substitution with ammonia or an ammonia equivalent.

Part A: Reduction of 3-Nitroacetophenone to 1-(3-Nitrophenyl)ethanol

- **Dissolution:** Dissolve 0.013 mol of 3-nitroacetophenone in 30 mL of methanol within a 250 mL round-bottom flask equipped with a reflux condenser. Heat the mixture gently on a heating mantle to ensure complete dissolution.[\[10\]](#)
- **Reduction:** Cool the solution to 0-5°C using an external ice bath. To this cooled solution, slowly add 0.016 mol of sodium borohydride (NaBH_4) in small portions. Rationale: The portion-wise addition controls the exothermic reaction and prevents runaway temperatures which could lead to side products.
- **Reaction:** Stir the mixture at room temperature for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting ketone is consumed.
- **Quenching & Extraction:** Add 20 mL of distilled water to the flask and boil the mixture under reflux for 30 minutes to destroy any excess NaBH_4 .[\[10\]](#) After cooling, extract the aqueous mixture twice with 30 mL portions of diethyl ether.
- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous magnesium sulfate (MgSO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator to yield crude 1-(3-nitrophenyl)ethanol.

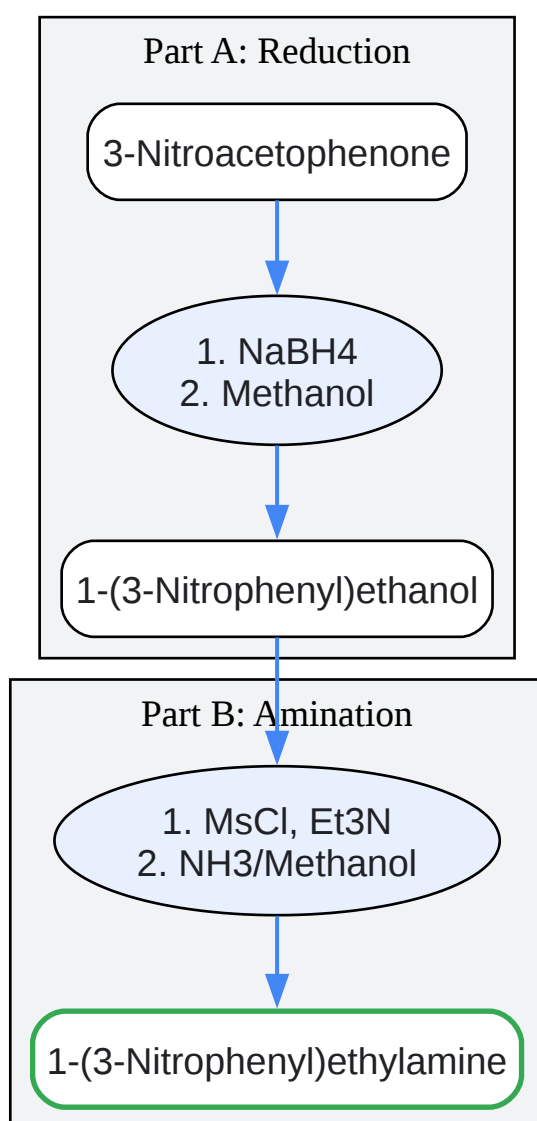
Part B: Conversion of Alcohol to Amine (Illustrative Example)

This step requires conversion of the hydroxyl group into a good leaving group, followed by substitution.

- **Activation:** Dissolve the crude alcohol from Part A in dichloromethane (DCM). Cool to 0°C and add a stoichiometric equivalent of triethylamine, followed by the slow addition of

methanesulfonyl chloride. This converts the alcohol to a mesylate, an excellent leaving group.

- **Amination:** In a separate sealed vessel, add the mesylate solution to a concentrated solution of ammonia in methanol. Heat the reaction mixture to 50-60°C and stir for several hours.
Rationale: The use of a sealed vessel is necessary to contain the volatile ammonia and drive the nucleophilic substitution reaction forward.
- **Workup and Purification:** After cooling, concentrate the mixture under reduced pressure. Redissolve the residue in an organic solvent and wash with a saturated sodium bicarbonate solution to remove any acidic byproducts. Dry the organic layer and concentrate. The crude 1-(3-nitrophenyl)ethylamine can then be purified by column chromatography.



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Caption: Synthetic workflow for 1-(3-Nitrophenyl)ethylamine.

Section 3: Applications in Drug Development and Medicinal Chemistry

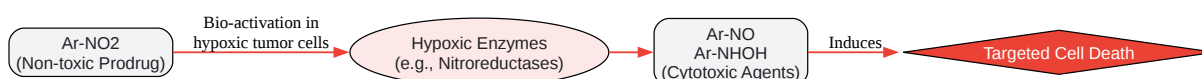
The utility of 1-(3-Nitrophenyl)ethylamine in drug discovery stems from two key structural features: the chiral amine and the nitroaromatic ring.

The Chiral Amine as a Pharmacophore

The primary amine group serves as a versatile synthetic handle for constructing amides, sulfonamides, and secondary or tertiary amines, which are ubiquitous functional groups in pharmaceuticals. As a chiral intermediate, it allows for the enantioselective synthesis of drug candidates, which is crucial for optimizing efficacy and minimizing off-target effects.

The Nitroaromatic Moiety: A Bio-reductive Trigger

Nitroaromatic compounds are a cornerstone of hypoxia-activated prodrugs (HAPs).[11] Many solid tumors contain regions of low oxygen (hypoxia), a condition that is less prevalent in healthy tissues.[2] Certain enzymes that are overexpressed in hypoxic cancer cells can selectively reduce the nitro group.[11] This bio-reduction generates highly cytotoxic species, such as nitroso and hydroxylamine intermediates, which can damage DNA and lead to targeted cell death.[3] This mechanism provides a strategy for selectively targeting tumor cells while sparing healthy, well-oxygenated tissues.



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Caption: Bio-reductive activation of a nitroaromatic prodrug.

Furthermore, the nitro group is a key feature in many antimicrobial agents.^[2]^[3] The mechanism often mirrors that of HAPs, where microbial nitroreductases activate the compound to produce toxic radical species that are lethal to the pathogen.^[3]

Section 4: Safety and Handling

As with any laboratory chemical, proper handling of 1-(3-Nitrophenyl)ethylamine is essential.

- **Hazard Identification:** The compound is classified with GHS07 pictogram, indicating it can be harmful if swallowed (H302), cause skin irritation (H315), cause serious eye irritation (H319), and may cause respiratory irritation (H335).
- **Precautionary Measures:** Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of dust or vapors (P261).
- **First Aid:** In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305+P351+P338). If swallowed or if irritation persists, seek medical attention.

Conclusion

1-(3-Nitrophenyl)ethylamine is more than a simple chemical intermediate; it is a strategically designed building block for modern pharmaceutical research. Its defined stereochemistry and the latent bioreductive functionality of its nitro group provide chemists with a powerful tool for developing next-generation therapeutics, particularly in the fields of oncology and infectious diseases. A thorough understanding of its synthesis, properties, and biological rationale is essential for any scientist working at the forefront of drug discovery.

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